

Application Notes and Protocols for the Analytical Characterization of 2'-Bromoacetanilide

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Compound of Interest

Compound Name: **2'-Bromoacetanilide**

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These application notes provide detailed methodologies for the comprehensive analytical characterization of **2'-Bromoacetanilide**, a key intermediate in pharmaceutical synthesis. The following protocols are designed to ensure the identity, purity, and stability of this compound, aligning with rigorous quality control standards in a drug development setting.

Physical and Chemical Properties

A foundational aspect of characterization involves the determination of fundamental physical and chemical properties. These constants are critical for initial identification and as a benchmark for purity.

Property	Value	Reference
Molecular Formula	C ₈ H ₈ BrNO	[1][2]
Molecular Weight	214.06 g/mol	[1][2]
Appearance	White to off-white crystalline powder	
Melting Point	98-104 °C	[3]
Solubility	Slightly soluble in Chloroform and Methanol	[4]

Chromatographic Analysis for Purity and Impurity Profiling

Chromatographic techniques are essential for separating and quantifying **2'-Bromoacetanilide** from its impurities, which may include starting materials, byproducts, and degradation products.

High-Performance Liquid Chromatography (HPLC) for Purity Assay

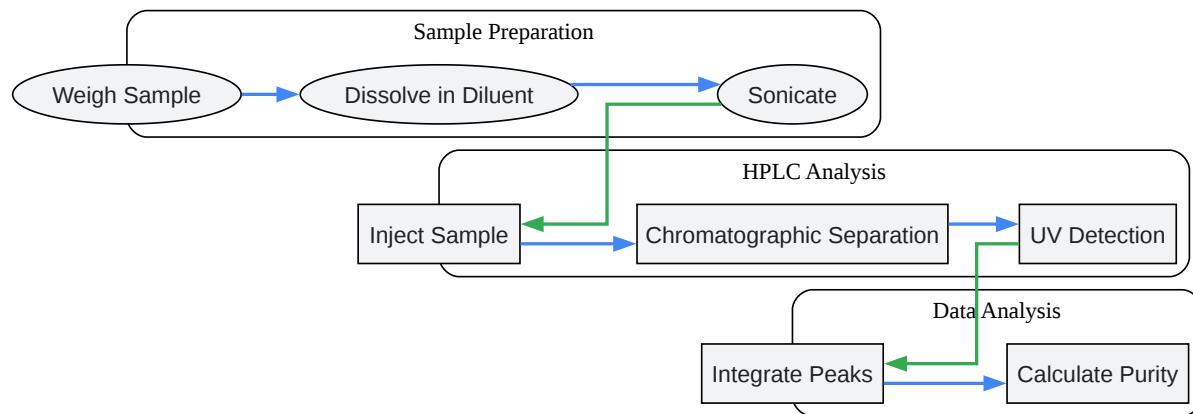
Reverse-phase HPLC (RP-HPLC) is a robust method for determining the purity of **2'-Bromoacetanilide** and for quantifying any non-volatile impurities. A typical HPLC retention time for **2'-bromoacetanilide** has been reported as 1.523 minutes under specific, though not fully detailed, conditions.[4]

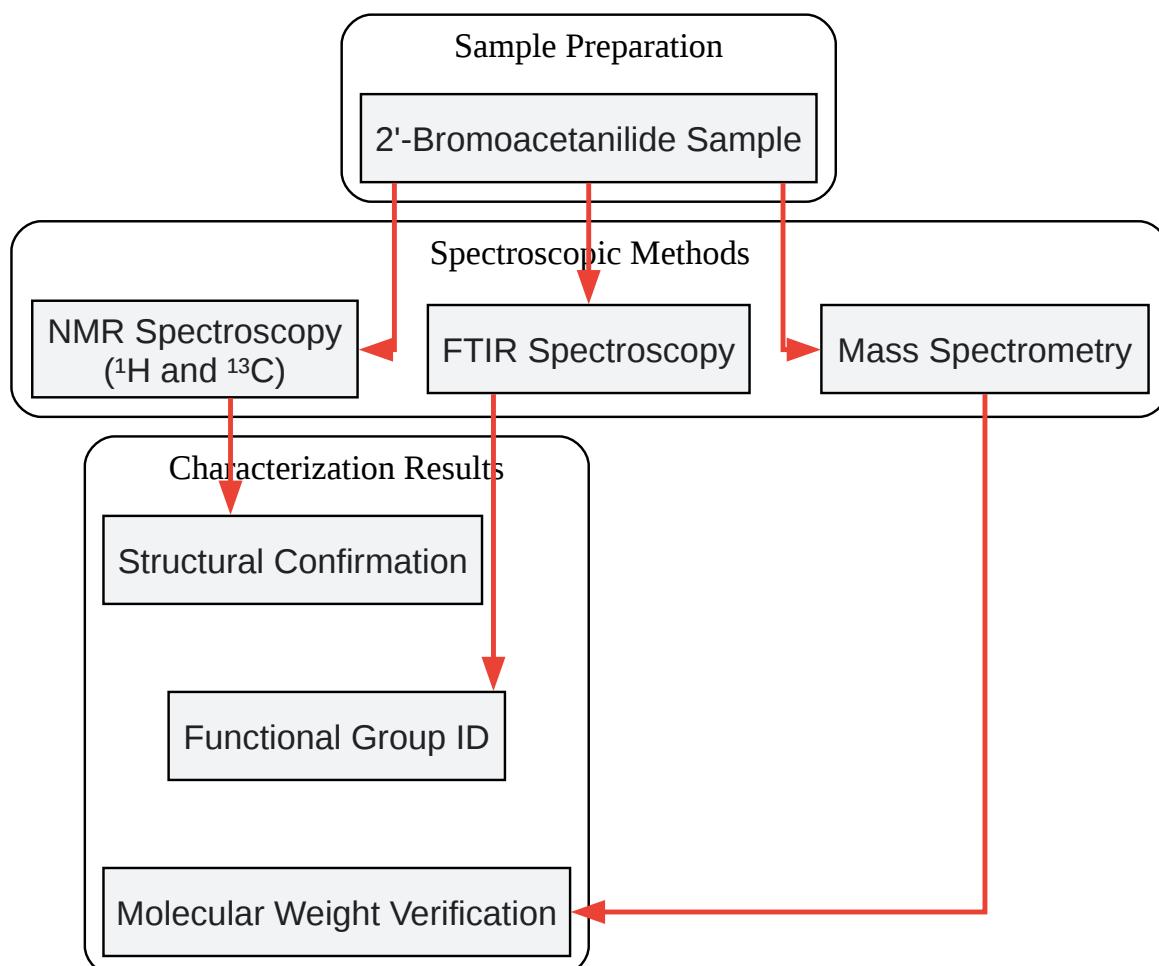
Experimental Protocol: HPLC Purity Assay

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Sample Preparation:
 - Accurately weigh approximately 25 mg of **2'-Bromoacetanilide** and transfer to a 25 mL volumetric flask.
 - Dissolve in and dilute to volume with a diluent of Acetonitrile:Water (50:50, v/v).

- Sonicate for 5 minutes to ensure complete dissolution.
- Chromatographic Conditions:
 - Column: C18, 4.6 mm x 150 mm, 5 µm particle size
 - Mobile Phase: A gradient of Acetonitrile (A) and 0.1% Formic Acid in Water (B).
 - Start with 40% A, hold for 2 minutes.
 - Increase to 90% A over 10 minutes.
 - Hold at 90% A for 2 minutes.
 - Return to 40% A over 1 minute and re-equilibrate for 5 minutes.
 - Flow Rate: 1.0 mL/min
 - Injection Volume: 10 µL
 - Column Temperature: 30 °C
 - UV Detection: 254 nm
- Data Analysis: The purity is determined by calculating the area percentage of the main peak relative to the total peak area.

Workflow for HPLC Analysis





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